

Personal protective equipment for handling 4-(4-Bromophenyl)tetrahydropyran-4-ol

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)tetrahydropyran-4-ol

Cat. No.: B175024

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Essential Safety and Handling Guide for 4-(4-Bromophenyl)tetrahydropyran-4-ol

This document provides comprehensive safety protocols, personal protective equipment (PPE) requirements, and operational guidelines for the handling and disposal of **4-(4-Bromophenyl)tetrahydropyran-4-ol** (CAS No. 165119-46-0). As a preferred source for laboratory safety information, this guide is designed for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory operations.

Hazard Assessment: A Proactive Approach

A specific, comprehensive Safety Data Sheet (SDS) for **4-(4-Bromophenyl)tetrahydropyran-4-ol** is not readily available in public repositories. Therefore, a conservative risk assessment based on its constituent chemical structures—a bromophenyl group and a tetrahydropyranol ring—is essential for establishing safe handling procedures.^[1]

- **Halogenated Aromatic Moiety:** The presence of a bromophenyl group places this compound in the category of halogenated organic compounds.^{[2][3]} Such compounds may present toxicological risks, including skin and eye irritation, and require specific disposal protocols to prevent environmental contamination.^{[4][5][6]}

- **Tetrahydropyran (THP) Ring:** The tetrahydropyran ring is a cyclic ether. While generally more stable than other ethers like THF, cyclic ethers can potentially form explosive peroxides upon prolonged exposure to air and light.^[1]
- **Alcohol Group (-ol):** The tertiary alcohol functionality is a common feature in organic molecules and does not typically pose unusual hazards on its own, but its presence influences the overall polarity and reactivity of the molecule.
- **Physical Form:** The compound is listed as a solid, which necessitates precautions against dust or aerosol generation during handling.^[3]

Given these structural features, **4-(4-Bromophenyl)tetrahydropyran-4-ol** should be handled with the care afforded to potentially irritating and toxic halogenated organic substances.

Required Personal Protective Equipment (PPE)

A multi-layered PPE strategy is mandatory to create a reliable barrier against potential exposure through dermal contact, ocular exposure, and inhalation.^[7] The following table summarizes the minimum required PPE for handling this compound.

PPE Category	Item	Specifications and Rationale
Eye/Face Protection	Safety Goggles with Side Shields	Essential to protect eyes from splashes or airborne particles of the compound. For larger quantities or procedures with a high splash risk, a full-face shield should be worn over safety goggles. [1] [4]
Hand Protection	Nitrile Rubber Gloves	Provides a primary barrier against skin contact. A thickness of >0.11 mm is recommended. [1] For prolonged handling or immersion, double-gloving is a prudent measure. [8] Always inspect gloves for tears or holes before use.
Body Protection	Standard Laboratory Coat	Protects skin and personal clothing from contamination. [1] [9] For procedures involving significant quantities, a chemically resistant apron over the lab coat is advised.
Respiratory Protection	NIOSH-Approved Respirator	Not generally required for handling small quantities within a certified chemical fume hood. [1] However, a respirator (e.g., N95 or a cartridge respirator for organic vapors) must be used if there is a risk of generating aerosols or dust, or if working outside of a fume hood. [1] [10]

Operational Protocol: A Step-by-Step Guide to Safety

Adherence to a strict procedural workflow is critical for minimizing exposure and preventing contamination. All handling of **4-(4-Bromophenyl)tetrahydropyran-4-ol**, including weighing and transfers, should be performed inside a properly functioning chemical fume hood.^{[4][8]}

Donning PPE: Establishing the Barrier

The sequence of putting on PPE is designed to ensure complete and uncontaminated coverage.

- Lab Coat: Put on your lab coat and ensure it is fully buttoned.
- Eye Protection: Don safety goggles or a face shield.
- Gloves: Put on the first pair of nitrile gloves, ensuring the cuffs are pulled over the sleeves of the lab coat. If double-gloving, put on the second pair over the first.

Doffing PPE: Preventing Cross-Contamination

The removal of PPE must be done carefully to avoid contact with any contaminants on the exterior of the equipment.

- Gloves: Remove the outer pair of gloves first (if double-gloving), followed by the inner pair. Peel them off by turning them inside out, without touching the external surface with bare skin. Dispose of them in the designated halogenated waste container.
- Eye Protection: Remove goggles or face shield by handling the strap or earpieces.
- Lab Coat: Remove the lab coat by rolling it outwards and away from your body.
- Hand Hygiene: Wash hands thoroughly with soap and water after all PPE has been removed.^{[1][8]}

Visual Workflow: PPE Donning and Doffing



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Caption: A workflow diagram outlining the key steps for donning and doffing PPE.

Spill and Emergency Procedures

Spill: In the event of a small spill inside a chemical fume hood, absorb the material with an inert absorbent (e.g., vermiculite or sand).^[11] Collect the contaminated absorbent using non-sparking tools and place it in a sealed, labeled container for halogenated waste.^{[11][12]} For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) office immediately.^[8]

Exposure:

- **Skin Contact:** Immediately remove contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes.^{[11][13]} Seek medical attention.
- **Eye Contact:** Flush eyes immediately with an eyewash station for at least 15 minutes, holding the eyelids open.^[4] Seek immediate medical attention.

Disposal Plan: Ensuring Compliance

Proper waste segregation is a critical aspect of laboratory safety and environmental responsibility.

- **Chemical Waste:** All solid **4-(4-Bromophenyl)tetrahydropyran-4-ol** and solutions containing it must be disposed of in a designated "Halogenated Organic Waste" container.^[4] ^[9] Never dispose of halogenated compounds down the drain.^[9]
- **Contaminated Materials:** All disposable items that have come into contact with the compound, including gloves, absorbent pads, and weighing papers, must also be placed in

the sealed halogenated waste container.[5]

By adhering to these rigorous PPE, handling, and disposal protocols, you build a self-validating system of safety that protects yourself, your colleagues, and the integrity of your research.

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